

Allyl (3-methylbutoxy)acetate: A Comprehensive Safety and Technical Review

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Compound of Interest

Compound Name: **Allyl (3-methylbutoxy)acetate**

Cat. No.: **B1266693**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data sheet (SDS) information for **Allyl (3-methylbutoxy)acetate** (CAS No. 67634-00-8). The following sections summarize its physicochemical properties, toxicological profile, and essential safety protocols, presenting a comprehensive resource for laboratory and development settings.

Core Safety and Chemical Data

Allyl (3-methylbutoxy)acetate is a colorless liquid with a characteristic strong, fruity odor, often with a pineapple-like nuance.^{[1][2]} It is primarily used in fragrance compositions for products such as detergents.^{[1][2]}

Physicochemical Information

The following table outlines the key physical and chemical properties of **Allyl (3-methylbutoxy)acetate**.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O ₃	[3][4]
Molecular Weight	186.25 g/mol	[3][5]
Appearance	Colorless liquid	[3][6]
Boiling Point	206-226 °C	[1][2]
Density	0.937 - 0.94 g/mL at 25 °C	[1][3]
Flash Point	94 °C (201.2 °F)	[3]
Vapor Pressure	0.037 mmHg at 25 °C	[3]
Refractive Index	1.428 - 1.433 at 20 °C	[3]
Solubility	Insoluble in water	[2][7]

Toxicological Data

Allyl (3-methylbutoxy)acetate presents several health hazards, primarily through inhalation and ingestion. It is classified as harmful if swallowed and fatal if inhaled.[4][8] The substance is also very toxic to aquatic life with long-lasting effects.[4][8]

Hazard Endpoint	Classification & Value	Source(s)
Acute Oral Toxicity	Category 4: Harmful if swallowed. LD50: 500 mg/kg bw (rat)	[8][9][10]
Acute Inhalation Toxicity	Category 2: Fatal if inhaled. LC50: 0.43 mg/L (4-hour exposure, rat)	[8][10]
Skin Corrosion/Irritation	Category 2: Causes skin irritation.	[9]
Serious Eye Damage/Irritation	Not classified as an eye irritant.	[8]
Skin Sensitization	Not classified as a skin sensitizer.	[8]
Germ Cell Mutagenicity	Not classified as mutagenic.	[8]
Carcinogenicity	Not classified as carcinogenic.	[8]
Reproductive Toxicity	Not classified as a reproductive toxicant.	[8]
Aquatic Toxicity (Acute)	Category 1: Very toxic to aquatic life.	[8]
Aquatic Toxicity (Chronic)	Category 1: Very toxic to aquatic life with long lasting effects.	[8]

Experimental Protocols

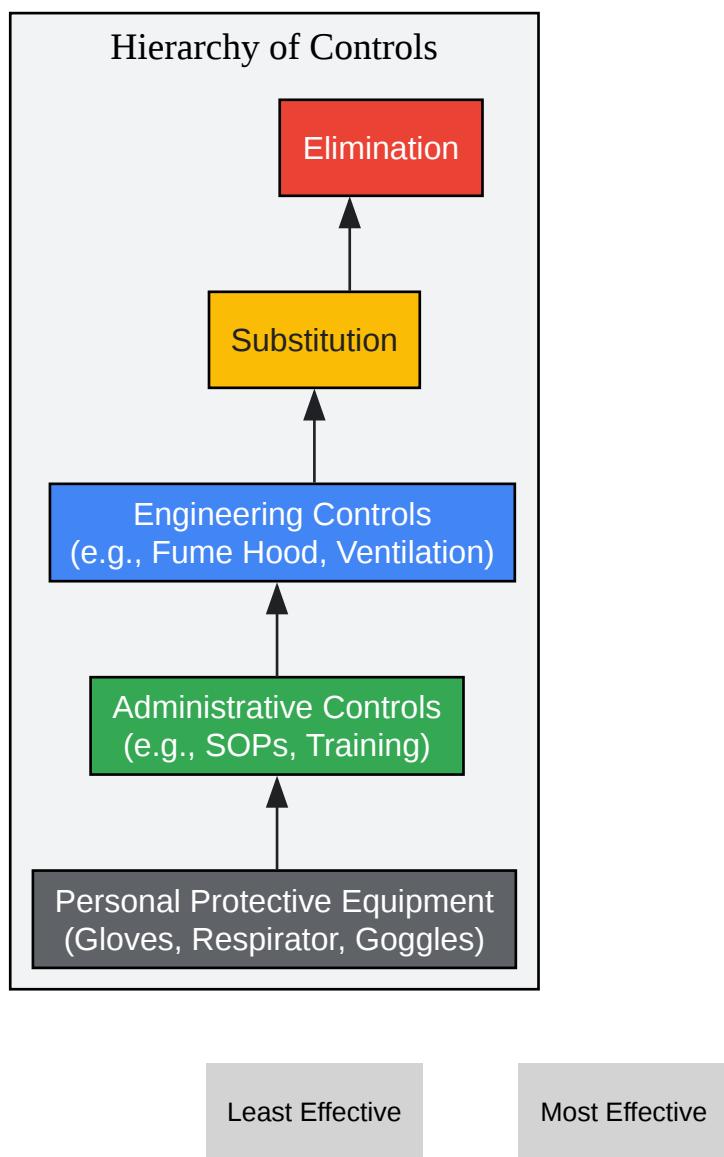
Detailed experimental protocols for the toxicological studies cited in the safety data sheets are not publicly available. The provided data is typically a summary of results from studies conducted to meet regulatory requirements, such as those for REACH registration.[8] For detailed methodologies, direct reference to the cited studies, where available, is recommended.

Safety and Handling

Proper handling and storage of **Allyl (3-methylbutoxy)acetate** are crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE) and Engineering Controls

A risk-based approach should be taken to determine the necessary personal protective equipment. The following diagram illustrates the hierarchy of controls, from most to least effective, for managing exposure to **Allyl (3-methylbutoxy)acetate**.

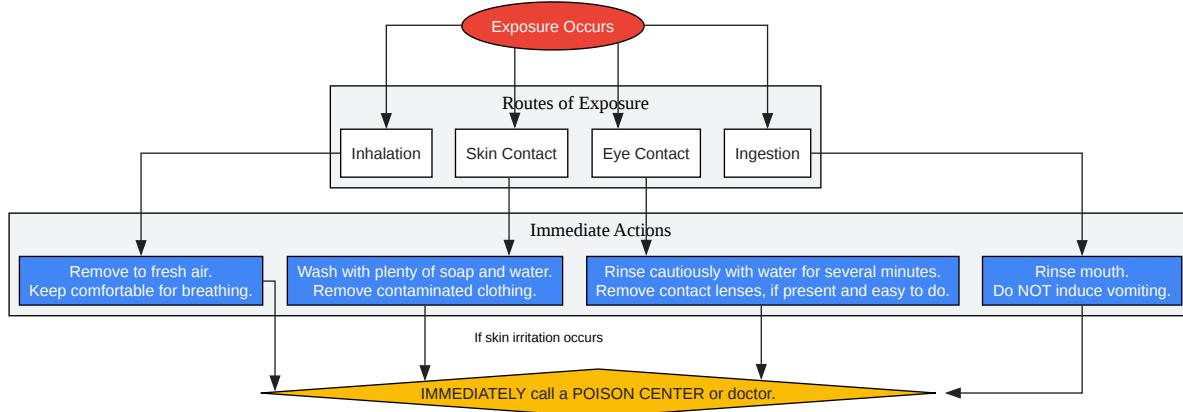


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Caption: Hierarchy of controls for managing chemical exposure.

First Aid Procedures

In the event of exposure to **Allyl (3-methylbutoxy)acetate**, immediate and appropriate first aid is critical. The following workflow outlines the recommended steps.

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Caption: First aid workflow for **Allyl (3-methylbutoxy)acetate** exposure.

Handling and Storage Recommendations:

- Ventilation: Use only in well-ventilated areas, employing local and general ventilation.[8]
- Hygiene: Wash hands thoroughly after handling.[8][9] Do not eat, drink, or smoke in work areas.[8][9]

- Storage: Store in a well-ventilated place and keep the container tightly closed.[4][8] Keep away from food, drink, and animal feedingstuffs.[8]
- Incompatible Materials: Avoid contact with strong acids, alkalis, or oxidizing agents.[9] The substance may react exothermically with strong oxidizing acids and generate heat with caustic solutions.[1][5] It may also generate flammable hydrogen with alkali metals, hydrides, and other reducing agents.[1][5]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[4][6] Avoid release to the environment and collect any spillage.[4][8] Contaminated materials should be disposed of at an approved waste disposal plant.[11]

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